

8-Bromo-7-quinolinol storage and handling best practices

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Compound of Interest

Compound Name: 8-Bromo-7-quinolinol

Cat. No.: B1529465

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Technical Support Center: 8-Bromo-7-quinolinol

Welcome to the comprehensive technical support guide for **8-Bromo-7-quinolinol** (CAS No. 90224-71-8). This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling, storage, and use of this compound. The following information synthesizes key technical data and field-proven best practices to address common questions and troubleshooting scenarios.

Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the properties, storage, and handling of **8-Bromo-7-quinolinol**.

Q1: What is 8-Bromo-7-quinolinol and what are its key chemical properties?

8-Bromo-7-quinolinol is a halogenated quinoline derivative.^[1] Its fundamental properties are crucial for understanding its behavior and handling requirements.

Table 1: Chemical and Physical Properties of **8-Bromo-7-quinolinol**

Property	Value	Source(s)
CAS Number	90224-71-8	[1] [2] [3]
Molecular Formula	C ₉ H ₆ BrNO	[1] [2] [3]
Molecular Weight	224.05 g/mol	[2] [3]
Appearance	Light brown powder	[2] [3]
Melting Point	196-198°C	[3]
Storage Temperature	2-8°C	[3]

Causality Insight: The presence of the bromine atom and the quinolinol core influences the compound's reactivity, potential for degradation, and toxicological profile. Halogenated organic compounds require specific handling procedures due to their potential for irritation and environmental persistence.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: What are the primary hazards associated with 8-Bromo-7-quinolinol?

According to the Globally Harmonized System (GHS), **8-Bromo-7-quinolinol** is classified with the following hazards:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

The signal word for this compound is "Warning".[\[2\]](#)

Expertise & Experience: Irritation is a common hazard for many halogenated aromatic compounds.[\[5\]](#) It is critical to prevent direct contact with skin, eyes, and mucous membranes by using appropriate Personal Protective Equipment (PPE). Inhalation of the powder should be strictly avoided by handling it within a certified chemical fume hood.[\[6\]](#)

Q3: What are the ideal storage conditions for 8-Bromo-7-quinolinol to ensure its stability?

To maintain the integrity and purity of **8-Bromo-7-quinolinol**, adhere to the following storage protocols.

Table 2: Recommended Storage Conditions

Condition	Recommendation	Rationale
Temperature	2-8°C (Refrigerated)	Slows down potential degradation pathways.[3]
Atmosphere	Store in a tightly closed container in a dry, well-ventilated place.[7][8][9]	Protects from moisture and atmospheric contaminants that could initiate degradation.
Light	Store in a dark place, using amber or opaque containers.[7]	The quinoline structure suggests potential light sensitivity.[10][11] Protecting from light prevents photochemical degradation.
Security	Store locked up or in an area accessible only to qualified personnel.[2]	Prevents unauthorized access and ensures proper handling procedures are followed.

Trustworthiness: Storing chemicals alphabetically is not a safe practice.[7] Instead, segregate them by hazard class. **8-Bromo-7-quinolinol** should be stored away from incompatible materials, particularly strong oxidizing agents.[9][12]

Q4: Is 8-Bromo-7-quinolinol sensitive to light? How should I handle it in the lab?

While specific photostability data for **8-Bromo-7-quinolinol** is not readily available, its structural similarity to other quinolinol compounds and general best practices for heterocyclic aromatic compounds suggest a potential for light sensitivity.

Experimental Insight: To mitigate the risk of photodegradation, which could compromise experimental results, it is best practice to treat it as a light-sensitive compound.[\[10\]](#)[\[11\]](#)

- Storage: Always store the solid compound and any prepared solutions in amber vials or containers wrapped in aluminum foil.[\[7\]](#)[\[10\]](#)
- Handling: When weighing or preparing solutions, minimize exposure to direct, bright laboratory light.[\[10\]](#) If possible, work in a dimly lit area or use a covered workspace. For highly sensitive applications, working under yellow or red light can be beneficial.

Section 2: Troubleshooting Guide

This section provides solutions to specific issues that may arise during experimentation with **8-Bromo-7-quinolinol**.

Problem 1: The compound appears darker than the expected "light brown" or has a clumpy texture.

- Potential Cause: This could indicate degradation due to improper storage, such as exposure to moisture, light, or high temperatures.
- Troubleshooting Steps:
 - Verify Storage Conditions: Confirm that the compound has been stored at 2-8°C in a tightly sealed, dark container.
 -
 - Purity Check: If the integrity of the compound is critical for your experiment, consider running a purity analysis (e.g., HPLC, NMR) to assess for the presence of degradation products.
 - Solution: If degradation is suspected, it is recommended to use a fresh, unopened vial of the compound to ensure the reliability of your experimental results.

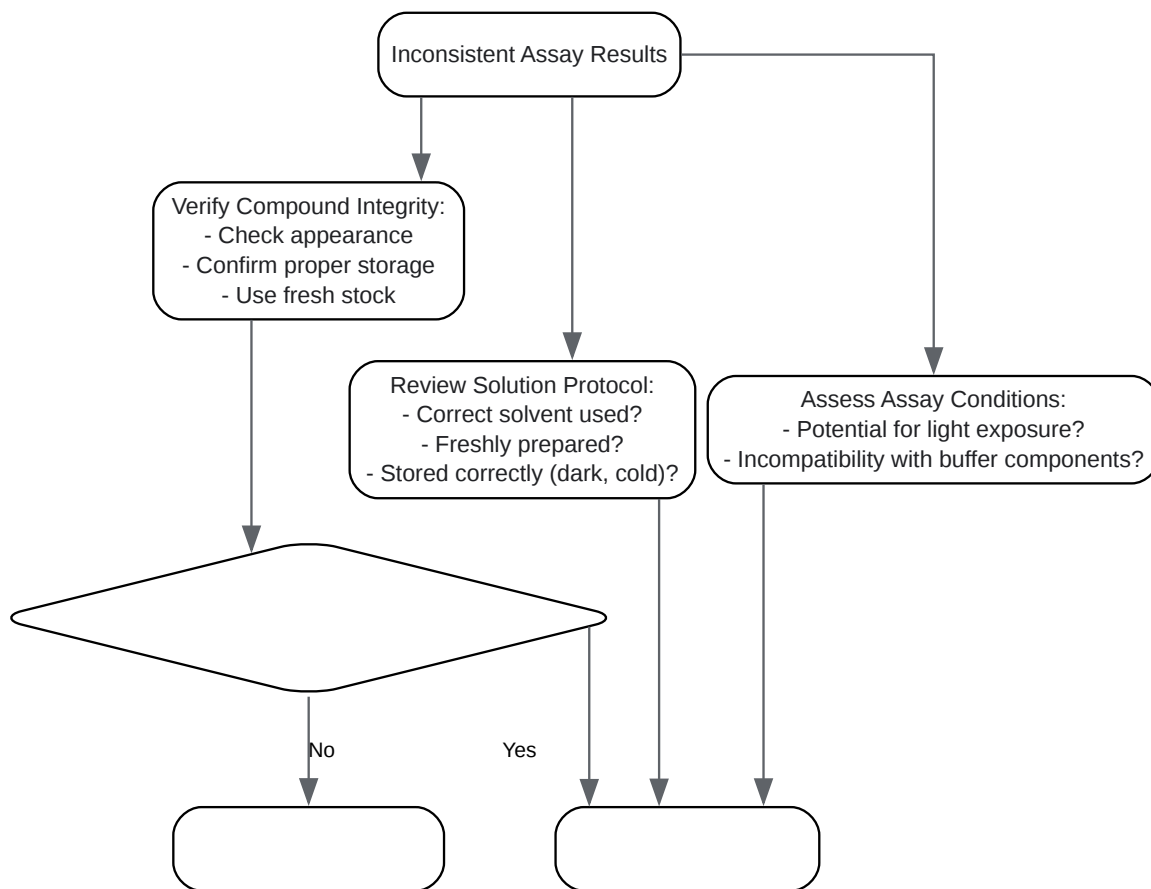
Problem 2: Difficulty dissolving 8-Bromo-7-quinolinol for my experiment.

- Potential Cause: **8-Bromo-7-quinolinol**, like many organic compounds, may have limited solubility in aqueous solutions. The choice of solvent is critical.
- Troubleshooting Steps:
 - Consult Literature: Check protocols from similar experiments for recommended solvents.
 - Solvent Selection: For many quinoline derivatives, organic solvents such as DMSO, DMF, or ethanol are common starting points for creating stock solutions.
 - Gentle Warming/Sonication: If the compound is slow to dissolve, gentle warming (be cautious of the solvent's boiling point) or sonication in an ultrasonic bath can aid dissolution.
 - pH Adjustment: The solubility of quinolinol compounds can be pH-dependent. For aqueous buffers, slight adjustments to the pH may improve solubility, but this must be compatible with your experimental design.
 - Fresh Solvent: Always use anhydrous, high-purity solvents, as water or impurities can affect solubility.

Authoritative Grounding: The stability of **8-Bromo-7-quinolinol** in various solvents for extended periods should be experimentally verified if not already known. Long-term storage of solutions is generally not recommended unless stability data is available.

Problem 3: I observe unexpected or inconsistent results in my biological assay.

- Potential Cause: Inconsistent results can stem from compound degradation, improper solution preparation, or unforeseen interactions within the assay.
- Troubleshooting Workflow:



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Caption: Troubleshooting workflow for inconsistent assay results.

Section 3: Protocols and Methodologies

This section provides detailed, step-by-step procedures for the safe handling and disposal of **8-Bromo-7-quinolinol**.

Protocol 1: Personal Protective Equipment (PPE) and Engineering Controls

Adherence to safety protocols is non-negotiable when handling halogenated organic compounds.[5]

- Engineering Controls:
 - Always handle solid **8-Bromo-7-quinolinol** and concentrated solutions inside a certified chemical fume hood to prevent inhalation of dust or vapors.[\[6\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.[\[4\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.[\[4\]](#)[\[5\]](#)
 - Hand Protection: Wear nitrile gloves.[\[4\]](#) Inspect gloves for tears or holes before use and change them immediately if contamination occurs.
 - Body Protection: Wear a laboratory coat.[\[4\]](#)[\[5\]](#) Ensure it is fully buttoned.
 - Respiratory Protection: Not typically required if work is performed in a fume hood. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used, but this is not a substitute for proper engineering controls.[\[5\]](#)

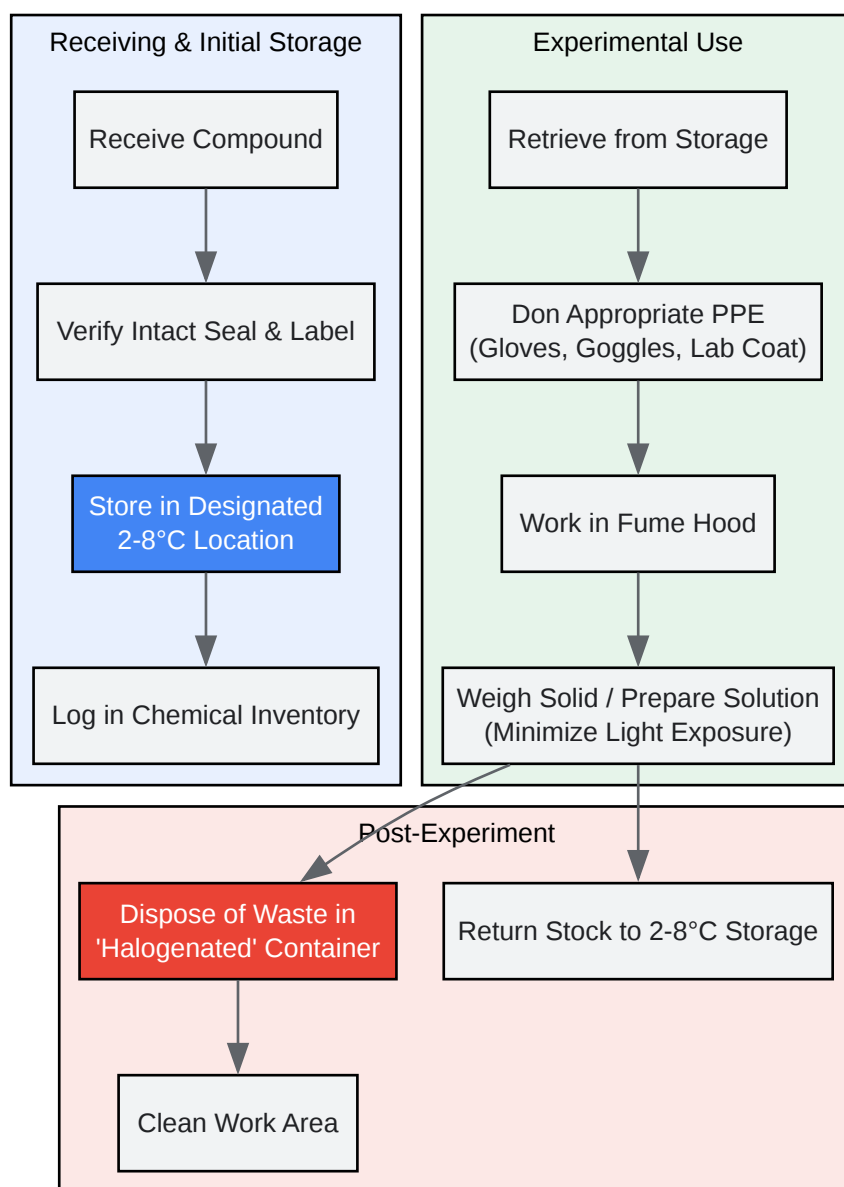
Protocol 2: Spill and Waste Disposal

Proper disposal is critical to prevent environmental contamination and ensure laboratory safety.[\[5\]](#)

- Spill Cleanup (Small Scale):
 - Ensure the area is well-ventilated (or within the fume hood).
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or spill pillows).[\[4\]](#)
 - Carefully sweep or scoop the absorbed material into a designated, sealable waste container.
 - Clean the spill area with a suitable solvent (e.g., soap and water), collecting the cleaning materials as hazardous waste.

- Label the waste container clearly.
- Waste Disposal:
 - Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.[5][6][13]
 - Container: Use a designated, properly labeled "Halogenated Organic Waste" container.[6] The label must include the full chemical name and associated hazards.
 - Disposal Procedure: Follow all institutional, local, and national regulations for hazardous waste disposal.[2][14] Do not pour **8-Bromo-7-quinolinol** or its solutions down the drain.
[6]

Diagram: Decision Logic for Handling and Storage



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Caption: Workflow for the safe handling of **8-Bromo-7-quinolinol**.

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